

# Personal protective equipment for handling (E)-9-Hexadecenyl acetate

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## Compound of Interest

Compound Name: (E)-9-Hexadecenyl acetate

Cat. No.: B013422

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## Essential Safety and Handling Guide for (E)-9-Hexadecenyl Acetate

This guide provides immediate, essential safety and logistical information for the handling and disposal of **(E)-9-Hexadecenyl acetate**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure the safe execution of laboratory operations involving this compound.

## Chemical and Physical Properties

A summary of the key quantitative data for **(E)-9-Hexadecenyl acetate** is presented below. This information is critical for safe handling and storage.

Property	Value
Molecular Formula	C18H34O2[1]
Molecular Weight	282.5 g/mol [1]
CAS Number	56218-69-0[1]
Appearance	Colorless liquid (based on similar compounds) [2]
Boiling Point	Data not available
Solubility	Insoluble in water (inferred from structure)

Note: Specific experimental data for some properties of **(E)-9-Hexadecenyl acetate** are not readily available. Properties are inferred from its structural class (long-chain acetate ester) and data for its (Z)-isomer.

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **(E)-9-Hexadecenyl acetate** to minimize exposure and ensure personal safety.

## Recommended PPE for Handling (E)-9-Hexadecenyl Acetate

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[3] A face shield may be necessary for splash hazards.[4]	Protects against splashes and vapors that can cause eye irritation.
Skin Protection	Chemical-resistant, impervious clothing.[3] A lab coat is standard. Handle with chemical-resistant gloves (e.g., nitrile rubber) that have been inspected prior to use.[3]	Prevents skin contact, which may cause irritation. Repeated contact with similar esters can lead to defatting and cracking of the skin.[5]
Respiratory Protection	A full-face respirator should be used if exposure limits are exceeded or if irritation is experienced.[3][6] Handling should occur in a well-ventilated area, preferably a chemical fume hood.	Minimizes the inhalation of vapors or aerosols.

## Operational and Disposal Plans

A systematic approach to the handling and disposal of **(E)-9-Hexadecenyl acetate** is crucial for laboratory safety and environmental compliance.

### Step-by-Step Handling Protocol

- Pre-Handling Preparations:
  - Ensure a chemical fume hood is operational and available.
  - Verify that all necessary PPE is available and in good condition.
  - Locate the nearest safety shower and eyewash station.

- Prepare all necessary equipment and reagents before handling the compound.
- Handling the Compound:
  - Conduct all manipulations of **(E)-9-Hexadecenyl acetate** within a certified chemical fume hood to ensure adequate ventilation.[\[3\]](#)
  - Avoid the formation of mists or vapors.[\[3\]](#)
  - Keep the container tightly closed when not in use.[\[7\]](#)
  - Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.[\[6\]](#)
- In Case of a Spill:
  - Evacuate personnel to a safe area.[\[3\]](#)
  - Ensure adequate ventilation.[\[3\]](#)
  - Remove all sources of ignition.[\[3\]](#)
  - Contain the spill using an inert, dry material such as sand or earth.[\[7\]](#)
  - Collect the absorbed material into a suitable, closed container for disposal.[\[7\]](#)

## First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[3]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor if irritation persists.[3]
Eye Contact	Rinse with pure water for at least 15 minutes.[3] Seek immediate medical attention.
Ingestion	Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[3]

## Disposal Plan

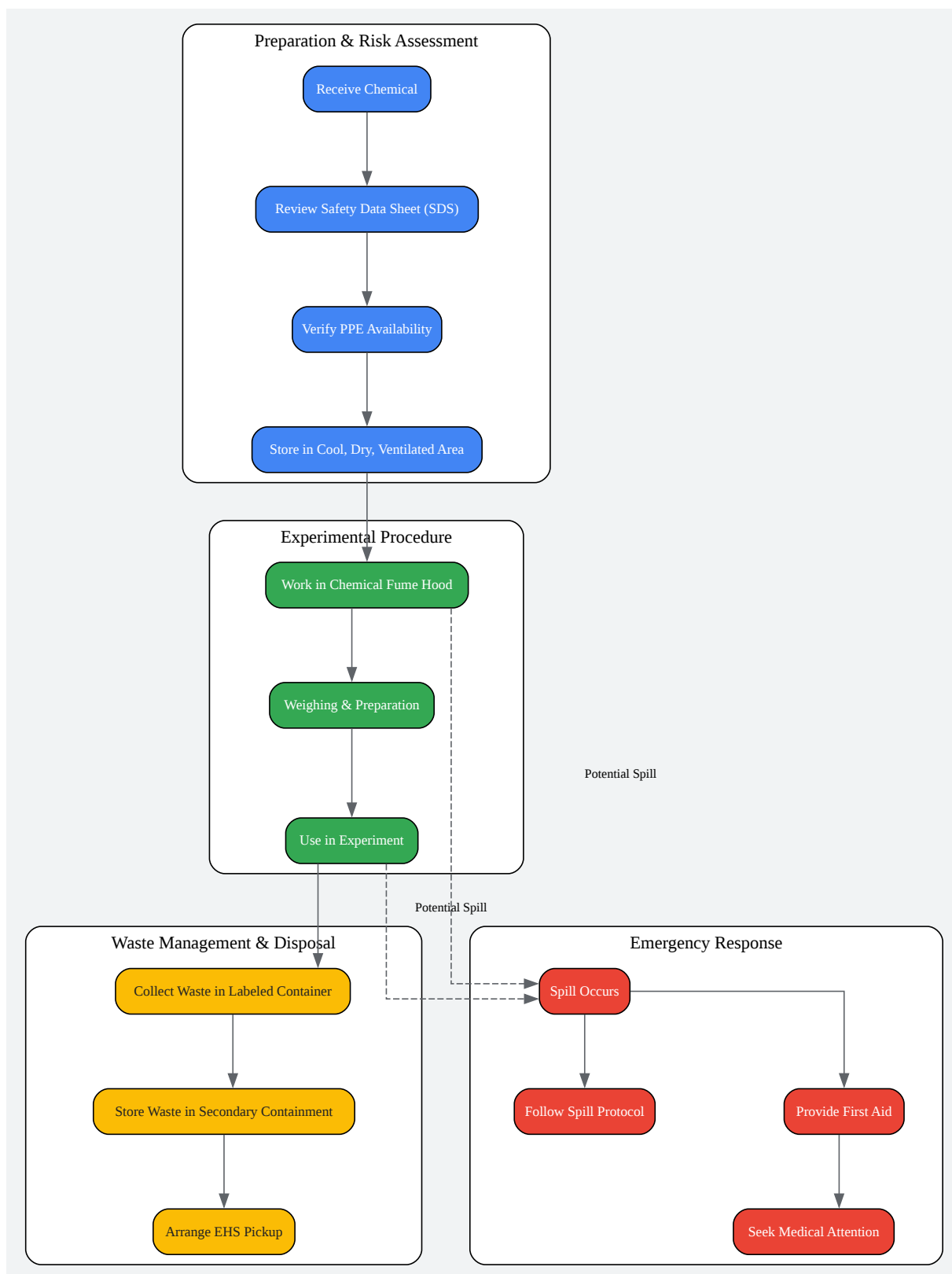
Proper disposal is critical to prevent environmental contamination and comply with regulations.

- Waste Segregation:
  - Collect all waste containing **(E)-9-Hexadecenyl acetate** in a dedicated, clearly labeled, and sealed hazardous waste container.[8][9]
  - This includes unused product, solutions, and any contaminated disposable materials (e.g., gloves, pipette tips, paper towels).
- Containerization:
  - Use a container that is chemically compatible with the acetate ester (e.g., high-density polyethylene or glass).[8]
  - Label the container with "Hazardous Waste," the full chemical name, and any other identifiers required by your institution's Environmental Health and Safety (EHS) department.[9]
- Storage of Waste:

- Store the sealed waste container in a designated, secure, and well-ventilated secondary containment area.[\[9\]](#)
- Final Disposal:
  - Disposal of the waste must be handled by an approved waste disposal plant.[\[10\]](#) Contact your institution's EHS department to arrange for pickup and disposal.
  - Do not dispose of **(E)-9-Hexadecenyl acetate** down the drain or in regular trash, as it may be harmful to the environment.[\[6\]](#)

## Safe Handling Workflow

The following diagram illustrates the lifecycle of handling **(E)-9-Hexadecenyl acetate** in a laboratory setting, from acquisition to disposal.



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Caption: Workflow for the safe handling of **(E)-9-Hexadecenyl acetate**.

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